

Application Note: Comprehensive Analytical Techniques for the Characterization of 2-Ethyladamantane

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Compound of Interest

Compound Name: 2-Ethyladamantane

CAS No.: 14451-87-7

Cat. No.: B085122

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Introduction: The Significance of 2-Ethyladamantane

Adamantane and its derivatives are rigid, diamondoid hydrocarbons that have garnered substantial interest in drug design and polymer chemistry. Their unique cage-like structure imparts desirable properties such as high thermal stability, lipophilicity, and metabolic stability.

2-Ethyladamantane (C₁₂H₂₀, Molar Mass: 164.29 g/mol) serves as a crucial building block and structural motif in the synthesis of various pharmacologically active compounds and advanced polymers.^{[1][2]}

The precise characterization of **2-Ethyladamantane** is paramount to ensure its purity, confirm its identity, and understand its physicochemical properties before its incorporation into final products. This application note details the application of several core analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS) for separation and identification, Nuclear Magnetic Resonance (NMR) spectroscopy for structural elucidation, and Fourier-Transform Infrared Spectroscopy (FTIR) for functional group analysis.

Gas Chromatography-Mass Spectrometry (GC-MS): Purity and Identification

GC-MS is the cornerstone technique for the analysis of volatile and semi-volatile compounds like **2-Ethyladamantane**.^{[3][4]} It offers exceptional separation efficiency (GC) coupled with definitive molecular identification (MS).^{[5][6]}

Expertise & Experience: The choice of a non-polar stationary phase in the GC column is critical. Due to the non-polar nature of **2-Ethyladamantane**, a column like a DB-5ms or HP-5ms (5% phenyl-methylpolysiloxane) provides excellent resolution and peak shape. The electron ionization (EI) source in the mass spectrometer is operated at 70 eV, a standard energy that induces reproducible fragmentation patterns, creating a molecular fingerprint for confident identification.^[7]

Experimental Protocol: GC-MS Analysis

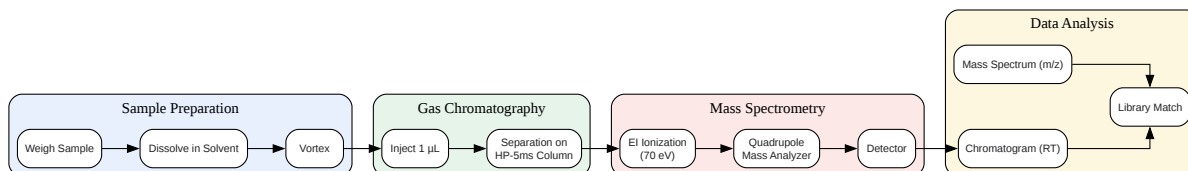
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **2-Ethyladamantane** sample.
 - Dissolve the sample in 1.0 mL of a high-purity volatile solvent such as hexane or dichloromethane in a 2 mL autosampler vial.
 - Vortex the solution for 30 seconds to ensure complete dissolution.
- Instrumentation & Parameters:
 - Gas Chromatograph: Agilent 8890 GC System (or equivalent).
 - Mass Spectrometer: Agilent 5977B MSD (or equivalent).
 - Column: HP-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness.
 - Inlet: Split/Splitless, operated in split mode (50:1 split ratio) at 250°C.
 - Injection Volume: 1 µL.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- MSD Parameters:
 - Transfer Line Temperature: 280°C.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-400.
- Data Analysis:
 - The retention time (RT) of the **2-Ethyladamantane** peak is used for qualitative identification against a known standard. The Kovats retention index for **2-ethyladamantane** on a standard non-polar phase is reported to be around 1284-1323.^[1]
 - The resulting mass spectrum is compared with a reference library (e.g., NIST) for confirmation.^[8] Key fragments for **2-Ethyladamantane** include the molecular ion (M⁺) and characteristic losses of alkyl groups. The molecular ion peak is expected at m/z 164.^[1] A prominent fragment is observed at m/z 135, corresponding to the loss of an ethyl group ([M-C₂H₅]⁺).^[9] Other significant fragments are typically seen at m/z 93 and 79.^{[1][9]}

Data Presentation: Expected GC-MS Results

Parameter	Expected Value	Source
Kovats Retention Index (non-polar)	1284 - 1323	[1]
Molecular Ion (M+)	m/z 164	[1]
Key Fragment Ions	m/z 135, 93, 79	[1][9]

Visualization: GC-MS Workflow



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Caption: Workflow for GC-MS analysis of **2-Ethyladamantane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structural Elucidation

NMR spectroscopy is an indispensable tool for the unambiguous determination of the molecular structure of **2-Ethyladamantane**. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of each hydrogen and carbon atom, respectively.[10]

Expertise & Experience: The use of a high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended to achieve better signal dispersion, which is crucial for resolving the complex, overlapping signals often seen in the aliphatic region of adamantane derivatives.[11]

Deuterated chloroform (CDCl_3) is an excellent solvent choice due to its ability to dissolve non-

polar compounds and its well-defined residual solvent peak for chemical shift referencing. Two-dimensional NMR experiments, such as COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence), can be employed to definitively assign proton and carbon signals by revealing their connectivity.^[12]

Experimental Protocol: NMR Analysis

- Sample Preparation:
 - Dissolve 5-10 mg of **2-Ethyladamantane** in approximately 0.6 mL of deuterated chloroform (CDCl_3).^[13]
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
 - Transfer the solution to a 5 mm NMR tube.
- Instrumentation & Parameters (400 MHz Spectrometer):
 - Spectrometer: Bruker Avance III 400 (or equivalent).^[10]
 - ^1H NMR:
 - Pulse Program: zg30
 - Number of Scans: 16
 - Relaxation Delay (d1): 1.0 s
 - Acquisition Time: 4.0 s
 - Spectral Width: 20 ppm
 - $^{13}\text{C}\{^1\text{H}\}$ NMR:
 - Pulse Program: zgpg30 (proton-decoupled)
 - Number of Scans: 1024
 - Relaxation Delay (d1): 2.0 s

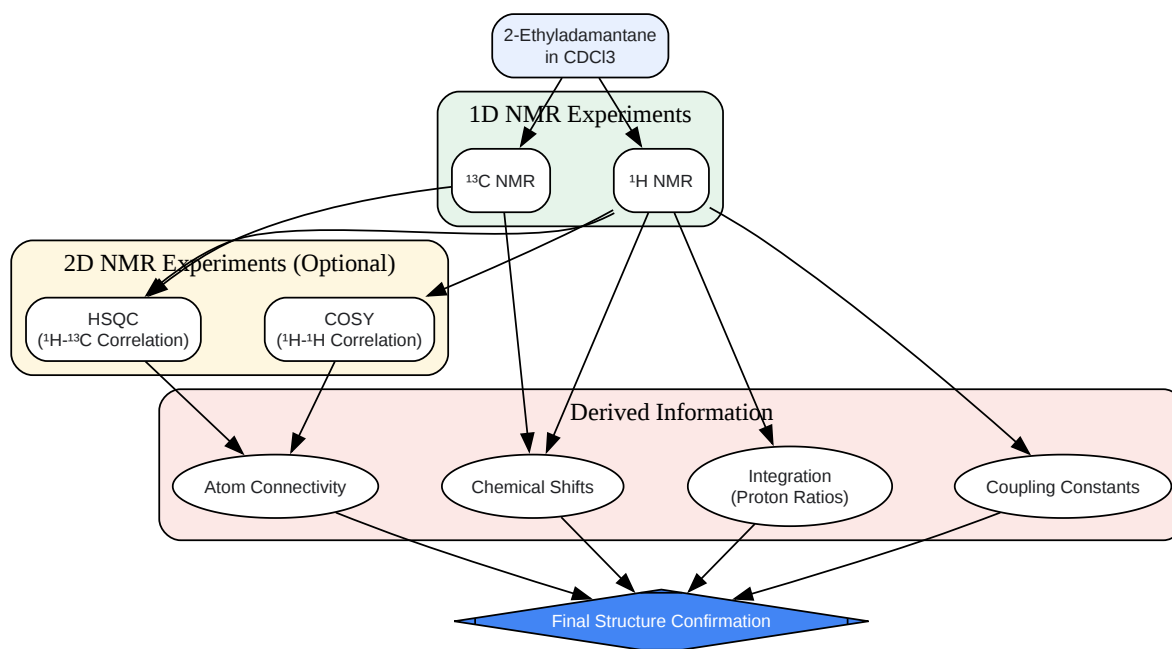
- Acquisition Time: 1.2 s
- Spectral Width: 240 ppm
- Data Analysis:
 - Process the raw data (FID) with Fourier transformation, phase correction, and baseline correction.
 - Calibrate the ^1H spectrum using the TMS signal at 0.00 ppm.
 - Integrate the signals in the ^1H spectrum to determine the relative number of protons.
 - Analyze the chemical shifts (δ) and coupling patterns (J) to assign signals to specific protons in the molecule.
 - Assign the signals in the ^{13}C spectrum based on their chemical shifts, aided by off-resonance decoupled spectra or 2D techniques to determine the multiplicities of carbon signals.[\[14\]](#)

Data Presentation: Expected NMR Chemical Shifts

Atom Type	Expected ^1H Chemical Shift (δ , ppm)	Expected ^{13}C Chemical Shift (δ , ppm)
Adamantane CH	~1.7-2.0	~38-40
Adamantane CH_2	~1.5-1.8	~28-30
Ethyl CH_2	~1.2-1.4	~35
Ethyl CH_3	~0.8-1.0	~12

Note: These are approximate ranges based on adamantane derivatives and can vary slightly based on solvent and instrument.[\[13\]](#)[\[14\]](#)

Visualization: NMR Structural Elucidation Logic



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Caption: Logical flow for structural elucidation using NMR spectroscopy.

Fourier-Transform Infrared (FTIR) Spectroscopy: Functional Group Verification

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.^[15] For **2-Ethyladamantane**, it serves as a quick quality control check to confirm the presence of C-H bonds in an aliphatic, saturated hydrocarbon framework and the absence of impurities like carbonyls (C=O) or hydroxyls (-OH).

Expertise & Experience: The Attenuated Total Reflectance (ATR) sampling technique is highly recommended for this analysis.^[16] It requires minimal sample preparation—a small amount of the solid or liquid sample is placed directly on the ATR crystal—and provides high-quality,

reproducible spectra. The key spectral regions to examine are the C-H stretching region ($\sim 2800\text{--}3000\text{ cm}^{-1}$) and the "fingerprint" region ($<1500\text{ cm}^{-1}$), which contains a complex pattern of C-H bending and C-C stretching vibrations unique to the molecule.^[17]

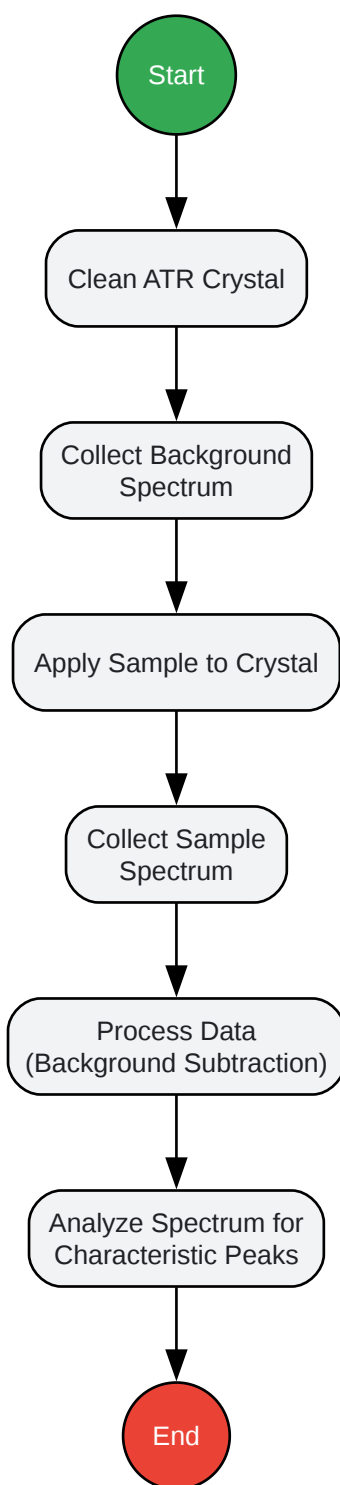
Experimental Protocol: FTIR-ATR Analysis

- Sample Preparation:
 - Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent-moistened wipe (e.g., isopropanol) and allowing it to dry completely.
 - Collect a background spectrum of the clean, empty crystal.
 - Place a small amount of the **2-Ethyladamantane** sample directly onto the center of the ATR crystal to ensure full coverage.
- Instrumentation & Parameters:
 - Spectrometer: PerkinElmer Spectrum Two FT-IR Spectrometer (or equivalent) with a universal ATR accessory.
 - Scan Range: $4000\text{--}400\text{ cm}^{-1}$.
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16 (co-added for a good signal-to-noise ratio).
- Data Analysis:
 - The background spectrum is automatically subtracted from the sample spectrum.
 - Identify the characteristic absorption bands. The spectrum should be dominated by aliphatic C-H stretching and bending vibrations.
 - Verify the absence of significant peaks in regions corresponding to common impurities (e.g., $\sim 1700\text{ cm}^{-1}$ for C=O, $\sim 3300\text{ cm}^{-1}$ for O-H).

Data Presentation: Expected FTIR Absorption Bands

Functional Group	Vibration Mode	Expected Wavenumber (cm ⁻¹)
C-H (sp ³)	Symmetric/Asymmetric Stretch	2850-2960
C-H (sp ³)	Bending (Scissoring/Rocking)	1350-1470

Visualization: FTIR Analysis Workflow



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Caption: Step-by-step workflow for FTIR-ATR analysis.

Conclusion

The robust characterization of **2-Ethyladamantane** is achieved through the synergistic application of GC-MS, NMR, and FTIR spectroscopy. GC-MS provides unparalleled capability for assessing purity and confirming molecular weight. NMR spectroscopy offers definitive structural elucidation by mapping the complete carbon-hydrogen framework. Finally, FTIR serves as a rapid and effective method for verifying the presence of expected functional groups and the absence of common impurities. Together, these techniques provide a comprehensive analytical package, ensuring the quality and identity of **2-Ethyladamantane** for its intended applications in research and development.

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